

Essential Safety and Logistics for Handling 2,4,6-Trimethylbenzeneamine-d11

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Compound of Interest

Compound Name: 2,4,6-Trimethylbenzeneamine-d11

Cat. No.: B13443922

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This guide provides critical safety, handling, and disposal information for **2,4,6-Trimethylbenzeneamine-d11**, tailored for researchers, scientists, and professionals in drug development. The following procedures are based on available data for the structurally analogous compound, 2,4,6-Trimethylaniline, and are intended to ensure the safe and effective management of this chemical in a laboratory setting.

Chemical and Physical Properties

A summary of the key physical and chemical properties of the non-deuterated analogue, 2,4,6-Trimethylaniline, is provided below. These properties are expected to be very similar for **2,4,6-Trimethylbenzeneamine-d11**.

Property	Value
Molecular Formula	C ₉ H ₂ D ₁₁ N[1][2]
Molecular Weight	146.27 g/mol [1][2]
Appearance	Clear yellow to brown liquid
Boiling Point	233 °C (451 °F; 506 K)[3]
Melting Point	-5 °C[4]
Density	0.963 g/mL at 25 °C[3][4]

Personal Protective Equipment (PPE)

To ensure personal safety when handling **2,4,6-Trimethylbenzeneamine-d11**, the following personal protective equipment is mandatory.

Protection Type	Specific Recommendations
Eye Protection	Chemical safety goggles. In situations with a splash potential, a face shield should also be worn.[5][6]
Hand Protection	Chemical-resistant gloves (e.g., nitrile rubber, PVC).[5] It is recommended to use a glove with a protection class of 3 or higher (breakthrough time >60 minutes).[5]
Body Protection	A flame-retardant lab coat or chemical-resistant overalls should be worn.[5] Ensure footwear is closed-toe.
Respiratory Protection	Handle in a well-ventilated area, preferably within a chemical fume hood.[7] If ventilation is inadequate or there is a risk of overexposure, a NIOSH-approved respirator with a Type A filter for organic vapors should be used.[5]

Operational and Disposal Plans

Handling and Storage

Handling:

- Avoid all personal contact, including inhalation of vapors.[5]
- Work in a well-ventilated area or a chemical fume hood.
- Prevent contact with skin and eyes.[8]
- Do not eat, drink, or smoke in the handling area.[9]

- Ground all equipment when transferring the substance to prevent static discharge.[7]

Storage:

- Store in the original, tightly sealed container.[5]
- Keep in a cool, dry, and well-ventilated place away from heat, sparks, and open flames.[10]
[11]
- Store away from incompatible materials such as strong oxidizing agents.[9]
- The storage area should be designed for flammable liquids.

Spill Management

In the event of a spill, follow these procedures:

- Evacuate: Immediately evacuate non-essential personnel from the spill area.
- Ventilate: Ensure the area is well-ventilated.
- Containment: For small spills, absorb the chemical with an inert, non-combustible absorbent material such as sand or vermiculite.[12]
- Collection: Carefully collect the absorbed material and place it into a designated, labeled hazardous waste container.
- Decontamination: Decontaminate the spill area with a suitable solvent, followed by washing with soap and water. Collect all decontamination materials as hazardous waste.[12]

Disposal Plan

All waste containing **2,4,6-Trimethylbenzeneamine-d11** must be treated as hazardous waste and disposed of in accordance with local, state, and federal regulations.[5]

- Waste Segregation: Collect waste in a dedicated, properly labeled, and chemically compatible container.[12] The label should include "Hazardous Waste," the full chemical name, and associated hazard symbols.[12]

- Storage: Store the sealed hazardous waste container in a designated, secure, and well-ventilated hazardous waste accumulation area.[12]
- Final Disposal: Arrange for collection and disposal through a licensed hazardous waste disposal contractor.[12] Do not dispose of this chemical down the drain.[12][13] The preferred method of disposal is incineration at a permitted hazardous waste facility.

Emergency Procedures Workflow

The following diagram illustrates the step-by-step workflow for handling emergencies involving **2,4,6-Trimethylbenzeneamine-d11**.



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Caption: Emergency Response Workflow for **2,4,6-Trimethylbenzeneamine-d11**.

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